

A Technical Guide to the Boiling Point of **tert-Amylamine**

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Compound of Interest

Compound Name: **tert-Amylamine**

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This technical guide provides a comprehensive overview of the boiling point of **tert-amylamine**, a crucial physicochemical property for its application in research and pharmaceutical development. This document presents quantitative data in structured tables, details experimental protocols for boiling point determination, and explores the underlying principles governing this characteristic.

Physicochemical Properties of **tert-Amylamine**

tert-Amylamine, also known by its IUPAC name 2-methyl-2-butanamine, is a primary aliphatic amine with significant utility as a solvent and an intermediate in organic synthesis. Its physical properties are essential for handling, reaction control, and purification processes.

Property	Value	Reference
IUPAC Name	2-methyl-2-butanamine	N/A
Synonyms	1,1-Dimethylpropylamine, tert-Pentylamine	[1]
CAS Number	594-39-8	[1]
Molecular Formula	C ₅ H ₁₃ N	
Molecular Weight	87.16 g/mol	
Boiling Point (at 760 mmHg)	77 °C	[2]
Density	0.746 g/mL at 25 °C	[2]
Flash Point	-1 °C	[2]
Refractive Index	1.3996 (at 20 °C)	[2]

The Influence of Molecular Structure on Boiling Point: A Comparative Analysis of Pentylamine Isomers

The boiling point of an amine is primarily determined by the strength of its intermolecular forces, which include hydrogen bonding and van der Waals dispersion forces. The structure of the molecule, particularly its branching, plays a critical role in dictating the extent of these interactions.

Primary amines, such as **tert-amylamine** and its isomers, can engage in hydrogen bonding through their -NH₂ group. However, the degree of steric hindrance around this group and the overall molecular shape affect the efficiency of these bonds and the strength of London dispersion forces.

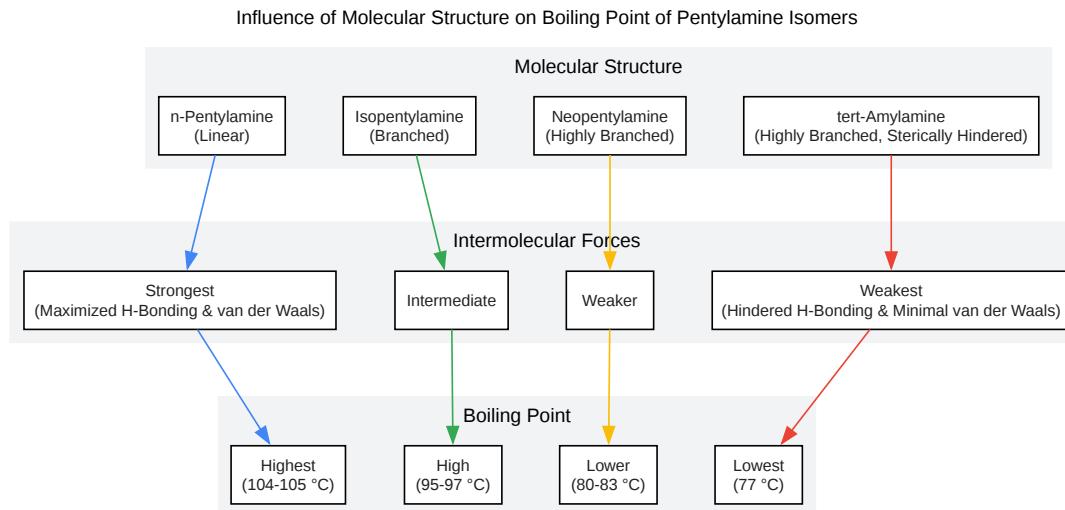
Below is a comparison of the boiling points of various primary pentylamine isomers:

Isomer	Structure	Boiling Point (°C)
n-Pentylamine	$\text{CH}_3(\text{CH}_2)_4\text{NH}_2$	104-105
Isopentylamine	$(\text{CH}_3)_2\text{CH}(\text{CH}_2)_2\text{NH}_2$	95-97[1][2][3]
Neopentylamine	$(\text{CH}_3)_3\text{CCH}_2\text{NH}_2$	80-83[4][5][6]
sec-Pentylamine	$\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}(\text{NH}_2)\text{CH}_3$	92.7
tert-Amylamine	$\text{CH}_3\text{CH}_2\text{C}(\text{CH}_3)_2\text{NH}_2$	77[2]

Analysis:

- n-Pentylamine, with its linear structure, has the largest surface area among the isomers, leading to the strongest van der Waals forces and the most effective hydrogen bonding, resulting in the highest boiling point.
- As branching increases, the molecule becomes more compact and spherical. This reduces the surface area available for intermolecular contact, weakening the van der Waals forces.
- Isopentylamine and sec-Pentylamine show intermediate boiling points, reflecting a moderate degree of branching.
- Neopentylamine has a highly branched structure, but the amino group is at the end of a short chain, allowing for somewhat effective hydrogen bonding.
- **tert-Amylamine**, being a tertiary-structured primary amine, exhibits the most significant steric hindrance around the amino group. This severely impedes intermolecular hydrogen bonding. Furthermore, its highly compact, quasi-spherical shape minimizes surface area, leading to the weakest van der Waals forces and, consequently, the lowest boiling point among the primary pentylamine isomers.

The following diagram illustrates the relationship between the molecular structure of pentylamine isomers and their boiling points.



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Caption: Molecular structure's effect on pentylamine boiling points.

Experimental Determination of Boiling Point

The boiling point of a volatile liquid like **tert-amylamine** can be accurately determined using several standard laboratory techniques. The choice of method often depends on the quantity of the substance available.

Thiele Tube Method (Micro Method)

This method is suitable for small sample volumes.

Protocol:

- Preparation: A small amount of **tert-amylamine** (a few drops) is placed in a small test tube (Durham tube). A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- Heating: The side arm of the Thiele tube is gently heated. The design of the tube allows for even heat distribution through convection currents.
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, and eventually, a steady stream of bubbles will emerge from the open end of the capillary tube as the **tert-amylamine** boils.
- Boiling Point Determination: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the vapor pressure of the **tert-amylamine** equals the atmospheric pressure, which is indicated by the point when the bubbling stops and the liquid just begins to be drawn back into the capillary tube.
- Record Pressure: The atmospheric pressure in the laboratory should be recorded at the time of the experiment, as the boiling point is pressure-dependent.

Distillation Method (Macro Method)

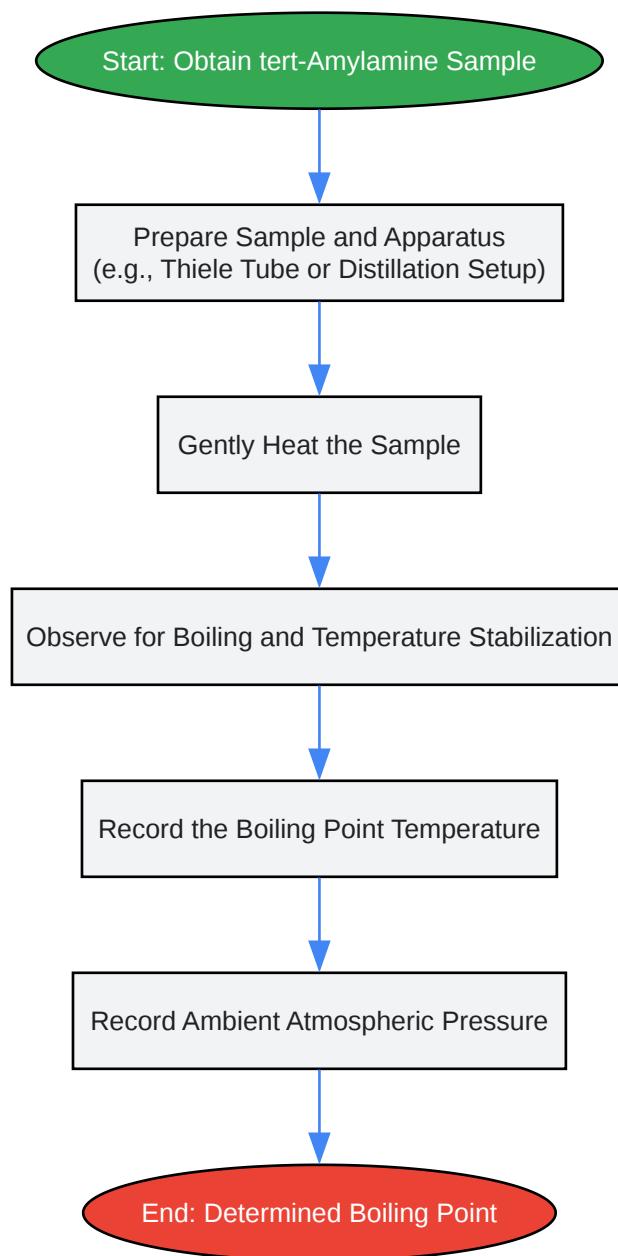
For larger quantities, a simple distillation provides an accurate boiling point measurement.

Protocol:

- Apparatus Setup: A distillation flask is charged with a sample of **tert-amylamine** (at least 5-10 mL) and a few boiling chips or a magnetic stir bar to ensure smooth boiling. The flask is connected to a condenser, and a thermometer is positioned so that the top of the bulb is level with the side arm leading to the condenser.
- Heating: The distillation flask is heated gently.

- Equilibrium: As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize when the vapor is in thermal equilibrium with the condensing liquid on the thermometer bulb.
- Boiling Point Reading: The stable temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point. This temperature represents the point at which the vapor pressure of the **tert-amylamine** is equal to the external pressure.
- Record Pressure: As with the Thiele tube method, the ambient atmospheric pressure must be recorded.

The following diagram outlines a general workflow for the experimental determination of a boiling point.



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